

tetraniliprole IRAC classification mode of action group

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Compound Focus: Tetraniliprole

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IRAC Classification and Biochemical Mode of Action

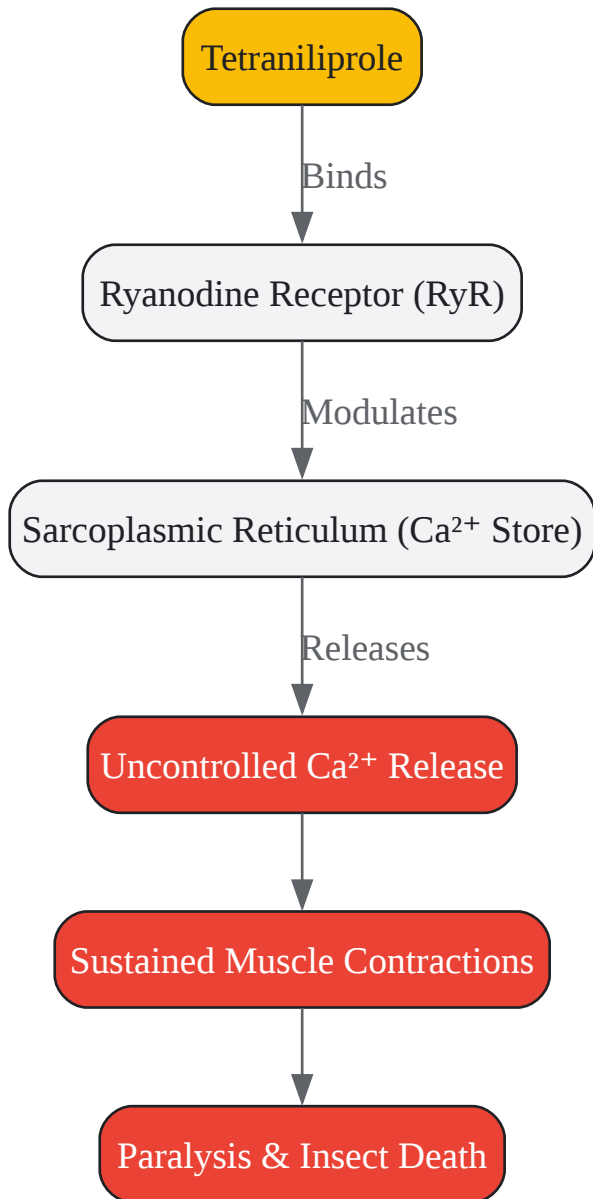
Tetraniliprole is a third-generation anthranilic diamide insecticide. Its classification within the IRAC MoA Scheme is definitive, as shown in the table below.

Property	Classification
IRAC Group	Group 28 [1]
Chemical Class	Diamides (Anthranilic diamide) [2] [3]
Mode of Action	Ryanodine receptor (RyR) modulators [2] [1]

Tetraniliprole specifically targets the ryanodine receptors (RyR) in insect muscle cells. These receptors are calcium-release channels located on the sarcoplasmic reticulum. By binding to and modulating these receptors, **tetraniliprole** causes **unregulated release of calcium ions** from intracellular stores into the cytosol. This disruption of calcium homeostasis leads to:

- Sustained muscle contractions
- Paralysis
- Ultimate insect death [4] [5] [3]

This mechanism is highly specific to insect ryanodine receptors, contributing to its reported low toxicity to mammals, birds, and beneficial insects [3].



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Diagram of **tetraniliprole**'s molecular mode of action leading to insect mortality.

Resistance Mechanisms and Molecular Studies

Frequent use of diamide insecticides can lead to resistance development. Research on *Tuta absoluta* has identified key resistance mechanisms, primarily involving metabolic detoxification.

Key Findings on Resistance

- **Resistance Development:** Laboratory selection of *Tuta absoluta* for eight generations resulted in a **20.8-fold resistance** to **tetraniliprole** [5]. Another study reported even higher resistance levels, with a **68.45-fold increase** in a **tetraniliprole**-selected strain [6].
- **Primary Mechanism - P450 Overexpression:** RNA-seq transcriptome analysis comparing resistant (TetraRS) and susceptible (SS) strains revealed that cytochrome P450 monooxygenases (CYPs) are critically involved. Key overexpressed genes include **CYP405D1, CYP6AB269, CYP4AU1, CYP4M116, and CYP6AW1** [4] [5].
- **Fitness Costs:** Resistance development is associated with significant fitness costs. The TetraRS strain showed **prolonged developmental times** and **reduced fecundity, hatch rate, and adult longevity** compared to the susceptible strain [5].

RNA Interference (RNAi) Validation

The role of P450 genes was functionally validated using nanocarrier-mediated RNAi. Delivery of dsRNA targeting the overexpressed P450 genes (**CYP405D1, CYP6AB269, CYP4AU1**) led to:

- **Increased susceptibility** of *Tuta absoluta* to **tetraniliprole**.
- **Significant reduction in cytochrome P450 enzyme activity** [5].

Experimental Protocols for Toxicity and Sublethal Assessment

Standardized bioassays and life table analyses are crucial for evaluating **tetraniliprole's** efficacy and its broader ecological impact.

Toxicity Bioassay (Leaf-Dip Method)

This protocol is used to determine acute toxicity (e.g., LC₅₀, LC₁₀, LC₃₀) against target insect larvae [4] [5].

- **Insect Preparation:** Collect uniform-aged third-instar larvae (e.g., of *Tuta absoluta*).
- **Insecticide Preparation:** Prepare serial dilutions of technical-grade **tetraniliprole** in distilled water with a surfactant like 0.05% Triton X-100.
- **Leaf Treatment:** Immerse host plant leaves (e.g., tomato) in each concentration for 15 seconds; air-dry.
- **Exposure:** Place treated leaves in Petri dishes; transfer 20 larvae onto each treated leaf. Include control leaves treated with surfactant-only solution.
- **Data Collection:** Record mortality after 48 hours. Larvae that do not respond to gentle probing are considered dead.

Age-Stage, Two-Sex Life Table Analysis

This comprehensive method assesses sublethal and transgenerational effects on population dynamics [4] [6].

- **Treatment:** Expose larvae to sublethal concentrations (LC_{10} , LC_{30}) and a control.
- **Rearing & Monitoring:** Track treated individuals (F_0 generation) daily. Record:
 - **Developmental time** for each life stage (larva, pupa).
 - **Adult longevity** and **fecundity** (daily egg count).
- **Progeny Tracking:** Raise the offspring (F_1 , F_2 generations) without further insecticide exposure to study transgenerational effects.
- **Data Analysis:** Calculate population parameters including:
 - **Intrinsic rate of increase (r)**
 - **Net reproductive rate (R_0)**
 - **Mean generation time (T)**

Gene Expression Analysis (RT-qPCR)

This protocol measures changes in gene expression related to detoxification and reproduction [4] [5].

- **RNA Extraction:** Isolate total RNA from insect tissue samples (e.g., whole bodies of larvae or adults).
- **cDNA Synthesis:** Reverse-transcribe RNA into complementary DNA (cDNA).
- **Quantitative PCR:** Run qPCR reactions using gene-specific primers for:
 - **Detoxification genes** (e.g., CYP450s like *CYP4M116*).
 - **Reproduction-related genes** (e.g., Vitellogenin *Vg*, its receptor *VgR*).
 - **Reference genes** (e.g., actin, GAPDH) for normalization.
- **Data Analysis:** Calculate relative gene expression levels using the $2^{-(\Delta\Delta Ct)}$ method.

Key Research Insights and Implications

Recent studies highlight critical aspects beyond **tetraniliprole**'s acute toxicity that are vital for sustainable pest management.

- **Transgenerational Hormesis:** A significant finding is that exposure to a sublethal concentration (LC₁₀) can cause **hormesis** in subsequent, unexposed generations (F₁ and F₂). This manifests as **accelerated development, increased fecundity, and higher population growth rates**, potentially leading to unintended population resurgence [4].
- **Contrasting Sublethal Effects:** While the LC₁₀ can stimulate population growth in progeny, the LC₃₀ concentration typically causes **negative effects** such as delayed development and suppressed reproduction across all generations [4] [6].
- **Utility in IPM and Neonicotinoid Replacement:** Research identifies **tetraniliprole** as a promising alternative to neonicotinoids. It has shown efficacy comparable to standard neonicotinoids in protecting crops like sweet corn from pests such as the seedcorn maggot, with a more favorable environmental profile [7].

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References

1. Tetraniliprole | Insecticide Resistance Action Committee [irac-online.org]
2. IRAC approves the MoA Group 28 classification of ... [irac-online.org]
3. News - Tetraniliprole vs Chlorantraniliprole [bigpesticides.com]
4. Tetraniliprole Triggers Transgenerational Hormesis in an ... [pmc.ncbi.nlm.nih.gov]
5. Proactive Resistance Management Studies Highlight the ... [mdpi.com]
6. Novel diamide insecticide, tetraniliprole, inhibits the population ... [complete.bioone.org]
7. New pesticides provide challenging alternatives to ... [news.cornell.edu]

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